

literature review of ZIF-67 research

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Compound of Interest		
Compound Name:	ACS-67	
Cat. No.:	B605159	Get Quote

Synthesis of ZIF-67

ZIF-67 can be synthesized through various methods, including solvothermal, hydrothermal, coprecipitation, and facile room-temperature synthesis.[1][6][7] The choice of synthesis route, solvent, reactant molar ratio, and temperature can influence the resulting crystal size, morphology, and physicochemical properties.[8][9]

Experimental Protocol: Room-Temperature Synthesis

This protocol describes a common and environmentally friendly method for synthesizing ZIF-67 nanoparticles at room temperature.[10][11][12]

Materials:

- Cobalt (II) nitrate hexahydrate (Co(NO₃)₂·6H₂O)
- 2-methylimidazole (Hmim, C₄H₆N₂)
- Methanol (CH₃OH)

Procedure:

Prepare Precursor Solutions:



- Solution A: Dissolve a specific amount of Co(NO₃)₂⋅6H₂O in methanol. For example, 1.436
 g in 100 mL of methanol.[11][13]
- Solution B: Dissolve a molar excess of 2-methylimidazole in methanol. For example, 3.244
 g in 100 mL of methanol.[11][13]

Mixing and Reaction:

- Slowly pour Solution A (the metal solution) into Solution B (the ligand solution) under vigorous stirring at room temperature.[11][13]
- A dark purple precipitate should form almost immediately, indicating the nucleation of ZIF-67.

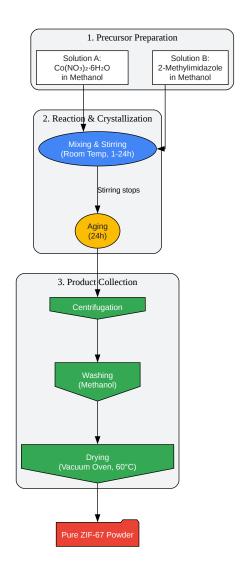
Aging and Crystallization:

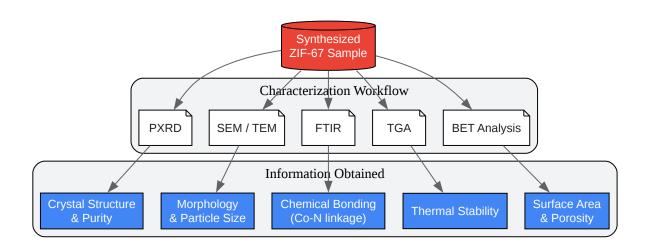
- Continue stirring the mixture at room temperature for a set period, typically ranging from 1 to 24 hours.[10][12]
- After stirring, allow the solution to stand without agitation for 24 hours to promote crystal growth.[11][13]

· Product Collection and Purification:

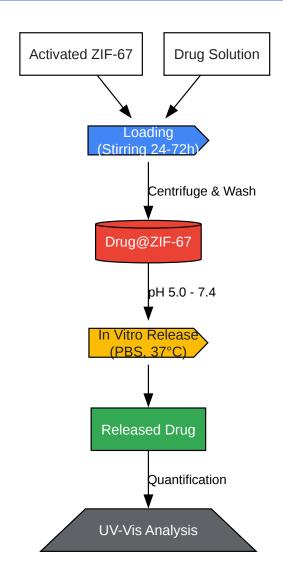
- Collect the purple ZIF-67 crystals by centrifugation (e.g., 5000-6000 rpm for 15-20 minutes).[10][13]
- Wash the collected product multiple times with fresh methanol to remove any unreacted precursors and impurities.
- Dry the final product in a vacuum oven at a moderate temperature (e.g., 50-60 °C) for 12-24 hours.[10][12]











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